

Application Notes and Protocols: Undecyl Ether as a High-Boiling Point Solvent

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Compound of Interest

Compound Name: Undecyl Ether

CAS No.: 43146-97-0

Cat. No.: B1588203

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Introduction: The Strategic Role of High-Boiling Point Solvents in Modern Chemistry

In the landscape of chemical synthesis and materials science, the choice of solvent is a critical parameter that can dictate the success, efficiency, and safety of a process. High-boiling point solvents, in particular, offer a unique advantage by enabling reactions to be conducted at elevated temperatures. This is often necessary to overcome activation energy barriers, increase reaction rates, and improve yields. Among the various classes of high-boiling point solvents, ethers are notable for their relative inertness and ability to solvate a wide range of organic compounds. This guide focuses on **undecyl ether** (also known as **diundecyl ether**), a high-boiling point ether that serves as a valuable, yet perhaps underutilized, solvent in specialized applications.

The utility of a high-boiling point solvent like **undecyl ether** stems from its ability to maintain a liquid phase at temperatures where many common solvents would vaporize. This property is crucial for reactions requiring sustained high temperatures, such as certain nanoparticle syntheses, high-temperature polymerizations, and specific organic transformations. The long

alkyl chains of **undecyl ether** also impart a non-polar character, making it an excellent medium for dissolving non-polar reactants and reagents.

This document aims to provide researchers, scientists, and drug development professionals with a comprehensive technical guide on the properties, applications, and handling of **undecyl ether**. By elucidating the causality behind experimental choices and providing detailed protocols, we intend to empower researchers to effectively and safely incorporate this versatile solvent into their workflows.

Physicochemical Properties of Undecyl Ether

Understanding the fundamental properties of a solvent is paramount to its effective application. **Undecyl ether** ($C_{22}H_{46}O$) is a symmetrical ether with two C_{11} alkyl chains attached to an oxygen atom. This structure dictates its physical and chemical characteristics.

Core Physical Properties

A summary of the key physical properties of **undecyl ether** is presented below, with a comparison to other common high-boiling point solvents.

Property	Undecyl Ether	Diphenyl Ether	Dowtherm A	Sulfolane
Molecular Formula	$C_{22}H_{46}O$	$C_{12}H_{10}O$	$C_{12}H_{10}O$ / $C_{12}H_{10}$	$C_4H_8O_2S$
Molecular Weight (g/mol)	326.61	170.21	~166	120.17
Boiling Point (°C)	~394 (estimated)	259	257	285
Melting Point (°C)	Data not readily available	26	12	27
Density (g/mL)	Data not readily available	1.07	1.06	1.26
Solubility in Water	Insoluble	Insoluble	Insoluble	Miscible

Note: Experimental data for some properties of **undecyl ether** are not widely published. Estimated values are based on structure-property relationships.

The high molecular weight and long alkyl chains of **undecyl ether** are responsible for its very high boiling point, a consequence of increased

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